

# Personal protective equipment for handling Monochrome Yellow 1 sodium salt

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## Compound of Interest

Compound Name: Monochrome Yellow 1 sodium salt

Cat. No.: B608978

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## Essential Safety and Handling Guide for Monochrome Yellow 1 Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Monochrome Yellow 1 sodium salt** (C.I. 14025). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

## Chemical and Physical Properties

**Monochrome Yellow 1 sodium salt**, also known as Mordant Yellow 1 or Alizarin Yellow G, is a disazo dye.<sup>[1]</sup> It exists as a yellow to orange crystalline powder with minimal odor.<sup>[1]</sup> A summary of its key properties is presented below for easy reference.

| Property          | Value  | Source    |
|-------------------|--|-----------|
| Synonyms          | C.I. 14025, Mordant Yellow 1, Alizarin Yellow G, Metachrome Yellow, Salicyl Yellow | [2]       |
| CAS Number        | 584-42-9   | [3][4][5] |
| Molecular Formula | C <sub>13</sub> H <sub>8</sub> N <sub>3</sub> NaO <sub>5</sub>                     | [3]       |
| Molecular Weight  | 309.21 g/mol   | [3][6]    |
| Appearance        | Yellow to orange crystalline powder  | [1]       |
| Melting Point     | >300 °C  | [3]       |
| Boiling Point     | 479.1 °C at 760 mmHg   | [3]       |
| Water Solubility  | Soluble in cold water  | [3]       |

## Hazard Identification and Toxicological Information

**Monochrome Yellow 1 sodium salt** is classified as an irritant and may pose health risks upon exposure. While it is considered to have low acute toxicity, prolonged exposure should be avoided.[1]

| Hazard                 | Description   | GHS Classification                                     |
|------------------------|---|--|
| Eye Irritation         | Causes serious eye irritation.                          | H319   |
| Skin Irritation        | Causes skin irritation.                                 | H315   |
| Respiratory Irritation | May cause respiratory tract irritation.                 | H335   |
| Mutagenicity           | Mutagenic effects have been observed in microorganisms. | Not officially classified, but handle with caution.[3] |

Note: Specific LD50 and LC50 values for **Monochrome Yellow 1 sodium salt** are not readily available in the referenced safety data sheets. The toxicological properties of this substance

have not been fully investigated.<sup>[4]</sup>

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Monochrome Yellow 1 sodium salt** to prevent exposure.

| PPE Category            | Required Equipment  | Specifications and Best Practices   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles or a face shield                            | Must be worn at all times in the handling area. <sup>[4]</sup>  |
| Skin Protection         | Chemical-resistant gloves (Nitrile rubber recommended),<br>Lab coat | Inspect gloves for tears or holes before use. A lab coat should be worn to protect clothing and skin. |
| Respiratory Protection  | NIOSH-approved respirator   | Required when handling the powder outside of a certified chemical fume hood or if dust is generated.  |
| Footwear                | Closed-toe shoes  | To protect against spills.  |

## Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **Monochrome Yellow 1 sodium salt** from receipt to use in an experimental setting.

Caption: Workflow for the safe handling of **Monochrome Yellow 1 sodium salt**.

## Disposal Plan

Proper disposal of **Monochrome Yellow 1 sodium salt** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Key Principles:

- Do not dispose of down the drain or in regular trash.
- All waste containing this chemical is considered hazardous waste.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

Disposal Workflow:

Caption: Disposal workflow for **Monochrome Yellow 1 sodium salt** waste.

By adhering to these safety and handling protocols, researchers can minimize their risk of exposure and ensure the safe and responsible use of **Monochrome Yellow 1 sodium salt** in the laboratory. Always prioritize safety and consult your institution's environmental health and safety department for specific guidance.

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